Application Notes and Protocols for the Quantification of 4-Ethyl-3-oxohexanenitrile

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Compound of Interest	
Compound Name:	*4-Ethyl-3-oxohexanenitrile*
CAS No.:	*42124-67-4*
Cat. No.:	*B1343358*

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A Senior Application Scientist's Guide to Robust Analytical Methodologies using GC-MS and HPLC

Introduction

4-Ethyl-3-oxohexanenitrile, a β-ketonitrile, represents a class of highly versatile intermediates in the synthesis of various pharmaceuticals and heteroaromatic compounds.[1] The precise and accurate quantification of this compound is critical for process control, impurity profiling, and stability testing in drug development and manufacturing. This document provides a comprehensive guide to the development and validation of analytical methods for **4-Ethyl-3-oxohexanenitrile** using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC). The protocols herein are designed to be robust and adhere to the principles of scientific integrity, drawing from established analytical practices and regulatory guidelines.

Chemical Properties of **4-Ethyl-3-oxohexanenitrile**

A foundational understanding of the analyte's physicochemical properties is paramount for effective method development.

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Property	Value	Source
CAS Number	42124-67-4	[2]
Molecular Formula	C8H13NO	[2]
Molecular Weight	139.19 g/mol	[2]
Structure	CCC(C(=O)CC#N)CC	[2]

Note: Detailed information on properties like boiling point, solubility, and pKa may require experimental determination or prediction using specialized software to further optimize chromatographic conditions.

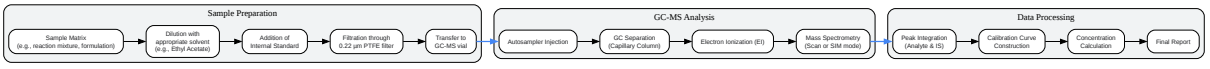
I. Gas Chromatography-Mass Spectrometry (GC-MS) Method

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds.[3] Given the likely volatility of **4-Ethyl-3-oxohexanenitrile**, GC-MS offers high sensitivity and specificity for its quantification.

Rationale for GC-MS Application

The choice of GC-MS is predicated on the anticipated volatility of **4-Ethyl-3-oxohexanenitrile**, allowing for its separation in the gas phase. The mass spectrometer provides definitive identification based on the compound's unique mass spectrum and fragmentation pattern, which is crucial for specificity, especially in complex matrices.

Experimental Workflow for GC-MS Analysis



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Caption: GC-MS workflow for **4-Ethyl-3-oxohexanenitrile** quantification.

Detailed GC-MS Protocol

1. Sample Preparation:

- Objective: To prepare a clean, homogeneous sample in a solvent compatible with the GC system.
- Procedure:
  - Accurately weigh a known amount of the sample matrix.
  - Dissolve and dilute the sample in a high-purity solvent such as ethyl acetate or dichloromethane. The choice of solvent should be based on the analyte's solubility and compatibility with the GC column.
  - Add an appropriate internal standard (IS) at a known concentration. A suitable IS would be a compound with similar chemical properties but a different retention time, for example, an alkyl nitrile of a different chain length.
  - Vortex the solution to ensure homogeneity.
  - Filter the sample through a 0.22 µm PTFE syringe filter to remove any particulate matter. [4]
  - Transfer the filtrate to a 2 mL autosampler vial.

2. GC-MS Instrumentation and Conditions:

- Rationale: The following parameters are a starting point for method development and should be optimized based on the specific instrument and analyte response.

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Parameter	Recommended Setting	Justification
Gas Chromatograph		
Injection Volume	1 µL	A standard volume to avoid column overloading.
Inlet Temperature	250 °C	Ensures rapid and complete vaporization of the analyte.
Injection Mode	Split (e.g., 20:1)	Prevents column overloading for concentrated samples. Splitless mode may be used for trace analysis.
Carrier Gas	Helium (99.999% purity)	An inert gas that provides good chromatographic efficiency.
Flow Rate	1.0 mL/min (Constant Flow)	A typical flow rate for standard capillary columns.
Column	30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms, HP-5ms)	A non-polar to mid-polar column suitable for a wide range of organic compounds.
Oven Program	Initial: 60 °C (hold 2 min)	An initial temperature to ensure good peak shape for early eluting compounds.
Ramp: 15 °C/min to 280 °C	A moderate ramp rate to achieve good separation.	
Final Hold: 280 °C (hold 5 min)	Ensures elution of any less volatile components.	
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI)	A robust and widely used ionization technique that produces reproducible fragmentation patterns.

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Ion Source Temp.	230 °C	A standard temperature to maintain analyte integrity.
Quadrupole Temp.	150 °C	A typical setting to ensure stable ion transmission.
Acquisition Mode	Full Scan (m/z 40-300) and/or Selected Ion Monitoring (SIM)	Full scan is used for initial identification. SIM mode provides higher sensitivity and selectivity for quantification by monitoring characteristic ions of the analyte and IS.

3. Data Analysis and Quantification:

- Procedure:
  - Identify the peaks for **4-Ethyl-3-oxohexanenitrile** and the internal standard based on their retention times and mass spectra.
  - For quantification, use SIM mode and select characteristic, abundant, and interference-free ions for both the analyte and the IS.
  - Construct a calibration curve by plotting the ratio of the analyte peak area to the IS peak area against the analyte concentration for a series of calibration standards.
  - Determine the concentration of **4-Ethyl-3-oxohexanenitrile** in the samples by interpolating their peak area ratios on the calibration curve.

II. High-Performance Liquid Chromatography (HPLC) Method

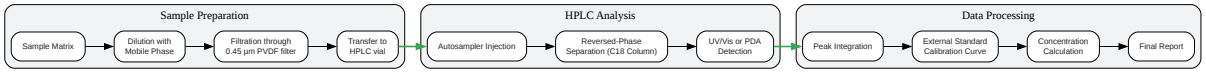
HPLC is a versatile technique suitable for a wide range of compounds, including those that are non-volatile or thermally labile.[5] For **4-Ethyl-3-oxohexanenitrile**, a reversed-phase HPLC method is proposed.

Rationale for HPLC Application

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HPLC is an excellent alternative or complementary technique to GC-MS. It is particularly useful if the analyte has low volatility or is prone to degradation at elevated temperatures. The presence of a carbonyl group and a nitrile group provides chromophores that allow for UV detection.

Experimental Workflow for HPLC Analysis



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Caption: HPLC workflow for **4-Ethyl-3-oxohexanenitrile** quantification.

Detailed HPLC Protocol

1. Sample Preparation:

- Objective: To prepare a particulate-free sample in a solvent miscible with the mobile phase.
- Procedure:
  - Accurately weigh a known amount of the sample.
  - Dissolve and dilute the sample in the mobile phase or a solvent mixture of similar polarity (e.g., acetonitrile/water).
  - Vortex to ensure complete dissolution.
  - Filter the solution through a 0.45 µm PVDF syringe filter.
  - Transfer the filtrate to an HPLC vial.

2. HPLC Instrumentation and Conditions:

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- Rationale: The following parameters are a starting point and should be optimized for best separation and peak shape.

Parameter	Recommended Setting	Justification
HPLC System		
Column	C18, 150 mm x 4.6 mm, 5 µm	A versatile reversed-phase column suitable for moderately polar compounds.
Mobile Phase	Acetonitrile and Water	Common solvents for reversed-phase chromatography. The ratio should be optimized for desired retention. A starting point could be 60:40 (Acetonitrile:Water).
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Controlled temperature ensures reproducible retention times.
Injection Volume	10 µL	A typical injection volume.
Detector		
Type	UV/Vis or Photodiode Array (PDA)	
Wavelength	210 nm (or as determined by UV scan)	The nitrile and carbonyl groups are expected to have UV absorbance in the lower UV range. A PDA detector can be used to determine the optimal wavelength.

3. Data Analysis and Quantification:

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- Procedure:
  - Identify the peak corresponding to **4-Ethyl-3-oxohexanenitrile** based on its retention time.
  - Construct a calibration curve using an external standard method. Plot the peak area of the analyte against the concentration of the prepared calibration standards.
  - Determine the concentration of **4-Ethyl-3-oxohexanenitrile** in the samples by comparing their peak areas to the calibration curve.

III. Method Validation

Both the GC-MS and HPLC methods must be validated to ensure they are suitable for their intended purpose.[6][7] The validation should be performed in accordance with ICH Q2(R2) guidelines.[8][9]

Key Validation Parameters

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Parameter	Description
Specificity	The ability to assess the analyte unequivocally in the presence of other components.[9] This can be demonstrated by analyzing blank matrices and spiked samples.
Linearity	The ability to obtain test results that are directly proportional to the concentration of the analyte.[9] A minimum of five concentration levels should be used.
Range	The interval between the upper and lower concentrations of the analyte for which the method has been demonstrated to have a suitable level of precision, accuracy, and linearity.
Accuracy	The closeness of the test results obtained by the method to the true value. This is often assessed by spike-recovery studies.
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day) and intermediate precision (inter-day).
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
Robustness	A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

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Conclusion

The GC-MS and HPLC methods outlined in this guide provide a robust starting point for the quantification of **4-Ethyl-3-oxohexanenitrile**. The GC-MS method offers high specificity and sensitivity, while the HPLC method provides a reliable alternative, particularly for non-volatile or thermally sensitive samples. It is imperative that any method based on these protocols is fully optimized and validated for the specific sample matrix and intended application to ensure the generation of accurate and reliable data in a regulated environment.

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